

# Safety and Handling of 5-Ethyl-isoxazole-4-carboxylic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 5-Ethyl-isoxazole-4-carboxylic acid

Cat. No.: B158690

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This technical guide provides a comprehensive overview of the available safety and handling information for **5-Ethyl-isoxazole-4-carboxylic acid** (CAS No. 134541-03-0). The information herein is compiled from supplier data and safety information for structurally related compounds. It is imperative to note that a comprehensive, experimentally verified Safety Data Sheet (SDS) for this specific compound is not publicly available. Therefore, all handling and safety procedures should be conducted with caution, treating the substance as potentially hazardous.

## Chemical and Physical Properties

Quantitative data for **5-Ethyl-isoxazole-4-carboxylic acid** is limited. The following table summarizes the available information, with some data being predicted.

Property	Value	Source
CAS Number	134541-03-0	ChemicalBook[1], Chemical-Suppliers.com[2]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>3</sub>	ChemicalBook[1]
Molecular Weight	141.12 g/mol	ChemicalBook[1]
Melting Point	85-87 °C	ChemicalBook[1]
Boiling Point	290.4 ± 20.0 °C (Predicted)	ChemicalBook[1]
Density	1.273 ± 0.06 g/cm <sup>3</sup> (Predicted)	ChemicalBook[1]
pKa	2.81 ± 0.10 (Predicted)	ChemicalBook[1]

## Hazard Identification and Safety Precautions

Due to the lack of specific toxicological data for **5-Ethyl-isoxazole-4-carboxylic acid**, the hazard information is based on predictions and data from similar isoxazole-containing compounds. The GHS hazard statements provided by suppliers should be considered provisional.

Predicted Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

A comprehensive set of precautionary statements should be followed, including:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash hands and any exposed skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.

## Handling and Storage

Proper laboratory practices are essential when handling **5-Ethyl-isoxazole-4-carboxylic acid**.

### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Use personal protective equipment (PPE) as detailed in the table below.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

### Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.

- Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE):

Protection Type	Recommendation
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and appropriate footwear.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.

## Experimental Protocols: Synthesis of Related Isoxazole Carboxylic Acids

While a specific experimental protocol for the synthesis of **5-Ethyl-isoxazole-4-carboxylic acid** was not found, the following is a detailed methodology for the synthesis of a structurally related compound, ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate, which can be hydrolyzed to the corresponding carboxylic acid. This procedure is adapted from Organic Syntheses.[3]

### A. Ethyl $\beta$ -pyrrolidinocrotonate Synthesis:

- Combine ethyl acetoacetate (1.00 mole) and pyrrolidine (1.00 mole) in 400 mL of benzene in a 1-L flask equipped with a Dean-Stark water separator and a condenser.
- Place the flask under a nitrogen atmosphere and reflux vigorously for 45 minutes, or until the theoretical amount of water (18 mL) is collected.
- Remove the benzene using a rotary evaporator to yield ethyl  $\beta$ -pyrrolidinocrotonate. This product can be used in the next step without further purification.

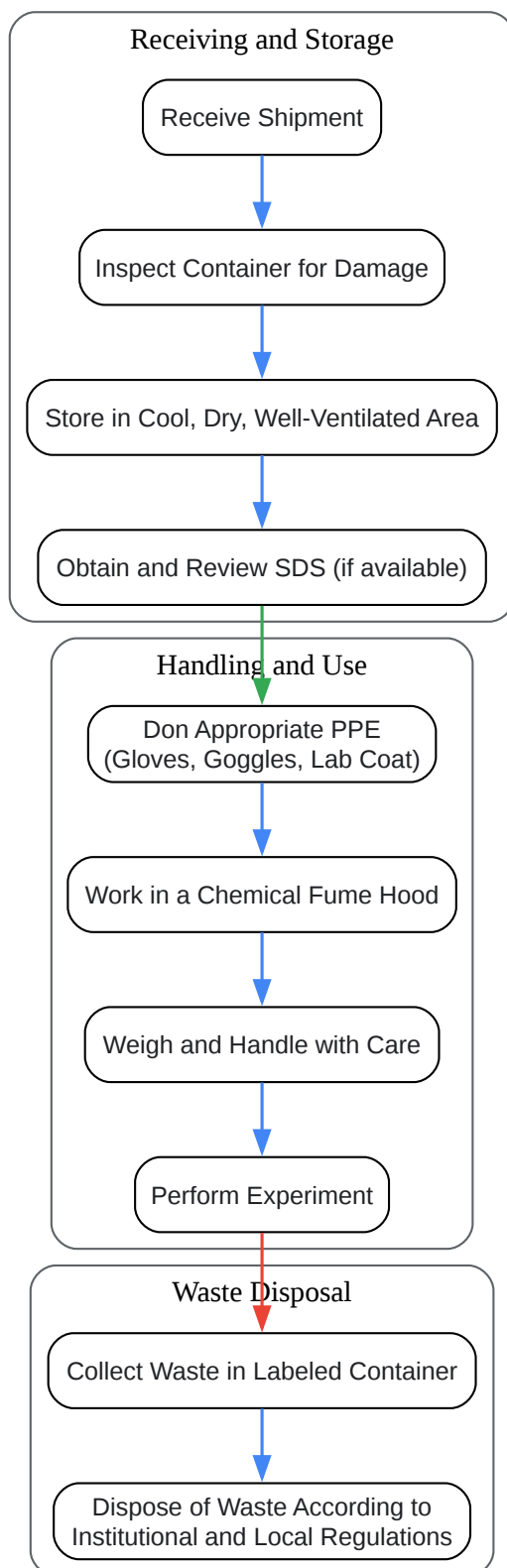
### B. Ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate Synthesis:

- In a 5-L, three-necked flask, dissolve ethyl  $\beta$ -pyrrolidinocrotonate (1.00 mole), 1-nitropropane (1.29 mole), and triethylamine (400 mL) in 1 L of chloroform.

- Fit the flask with a dropping funnel and a gas-inlet tube, and cool it in an ice bath under a nitrogen atmosphere.
- While stirring, slowly add a solution of phosphorus oxychloride (1.11 mole) in 200 mL of chloroform from the dropping funnel.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1 hour.
- Pour the reaction mixture into a 4-L separatory funnel and wash with 1 L of cold water.
- Wash the chloroform layer with 6 N hydrochloric acid until the wash remains acidic to remove amine bases.
- Successively wash the chloroform extracts with 5% aqueous sodium hydroxide and saturated brine.
- Dry the chloroform layer over anhydrous magnesium sulfate and filter.
- Remove the solvent using a rotary evaporator.
- Distill the product under vacuum to yield ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate.

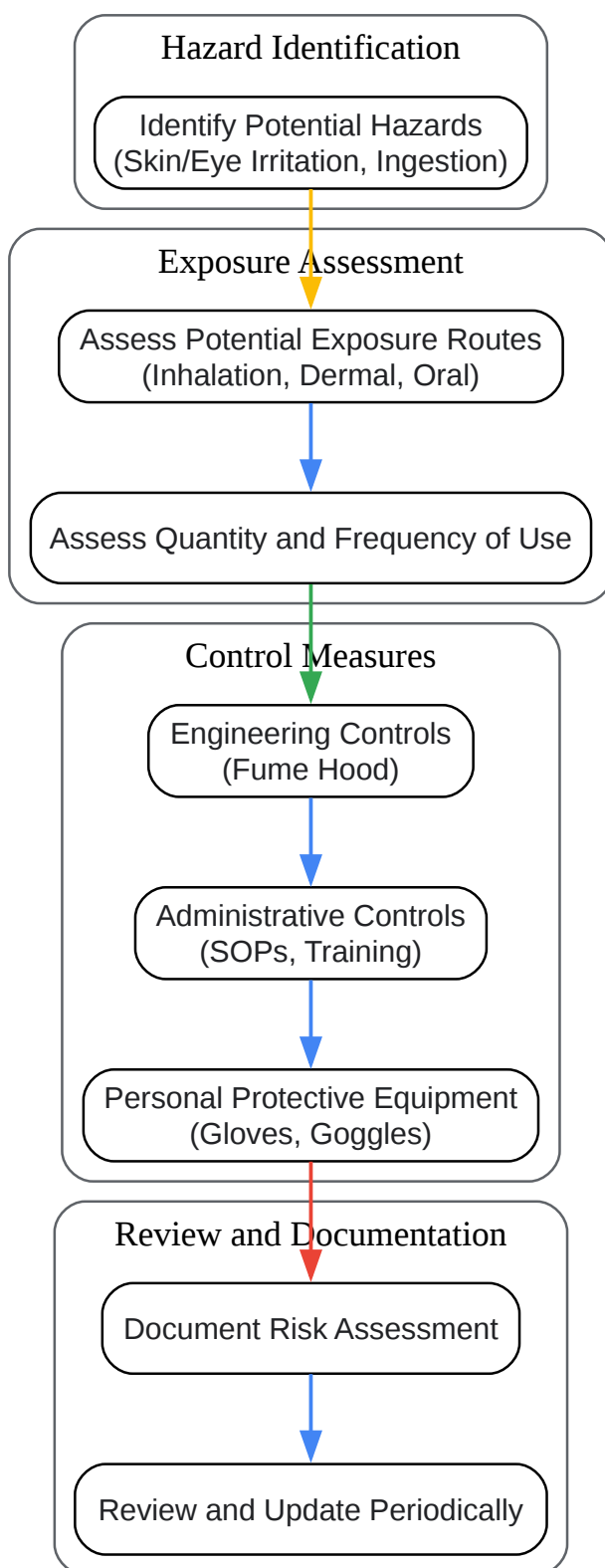
## Visualizations

The following diagrams illustrate key logical workflows for handling and risk assessment of **5-Ethyl-isoxazole-4-carboxylic acid**.



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Caption: Safe handling workflow for **5-Ethyl-isoxazole-4-carboxylic acid**.



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Caption: Risk assessment decision-making for handling **5-Ethyl-isoxazole-4-carboxylic acid**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet. All laboratory work should be conducted by trained professionals in accordance with established safety protocols and regulations. Users should perform their own risk assessments before handling this chemical.

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## References

- 1. 5-ETHYL-ISOXAZOLE-4-CARBOXYLIC ACID | 134541-03-0 [amp.chemicalbook.com]
- 2. 5-Ethyl-isoxazole-4-carboxylic acid | CAS 134541-03-0 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. Organic Syntheses Procedure [orgsyn.org]
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